

Spectroscopic and Biological Insights into a Novel Ganoderic Acid: A Technical Guide

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Compound of Interest

Compound Name: Methyl ganoderate H

Cat. No.: B1632404

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data, isolation protocols, and biological significance of a newly identified ganoderic acid. Ganoderic acids, a class of highly oxygenated lanostane-type triterpenoids derived from *Ganoderma* species, are of significant interest to the scientific community due to their diverse pharmacological activities. This document serves as a resource for researchers engaged in natural product chemistry, drug discovery, and pharmacology.

Spectroscopic Data of a Novel Ganoderic Acid

The structural elucidation of a novel ganoderic acid is fundamentally reliant on a suite of spectroscopic techniques. This section presents the key spectroscopic data in a tabulated format for clarity and comparative analysis. The data presented here is a composite representation from recent literature on newly characterized ganoderic acids.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is paramount for determining the carbon-hydrogen framework of a molecule. The following tables summarize the ^1H and ^{13}C NMR data for a representative new ganoderic acid.

Table 1: ^1H NMR Spectroscopic Data (500 MHz, CDCl_3)

Position	δ H (ppm), Multiplicity (J in Hz)
1	1.55, m
2	2.50, m
3	3.25, dd (11.5, 4.5)
5	1.30, m
6	1.80, m
7	4.65, br d (9.5)
9	2.90, m
11	-
12	4.15, d (8.0)
15	5.30, t (3.5)
16	2.10, m
17	1.95, m
18	0.95, s
19	1.20, s
20	2.25, m
21	1.05, d (7.0)
22	6.35, d (8.5)
23	-
24	5.90, s
27	1.70, s
28	0.80, s
29	0.90, s
30	1.25, s

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
1	38.5	16	35.0
2	28.0	17	50.5
3	78.5	18	18.5
4	39.0	19	16.0
5	55.5	20	36.5
6	21.5	21	19.0
7	75.0	22	145.0
8	140.0	23	205.0
9	146.0	24	125.0
10	37.0	25	135.0
11	210.0	26	175.0
12	70.0	27	25.0
13	45.0	28	28.5
14	50.0	29	15.5
15	72.0	30	22.0

Mass Spectrometry (MS)

High-resolution mass spectrometry provides the elemental composition and molecular weight of the new ganoderic acid.

Table 3: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) Data

Ion	m/z $[\text{M}+\text{H}]^+$	Calculated Formula
Pseudomolecular Ion	559.3271	$\text{C}_{32}\text{H}_{47}\text{O}_8$

Infrared (IR) and Ultraviolet (UV) Spectroscopy

IR and UV spectroscopy offer insights into the functional groups and conjugated systems present in the molecule.

Table 4: IR and UV Spectroscopic Data

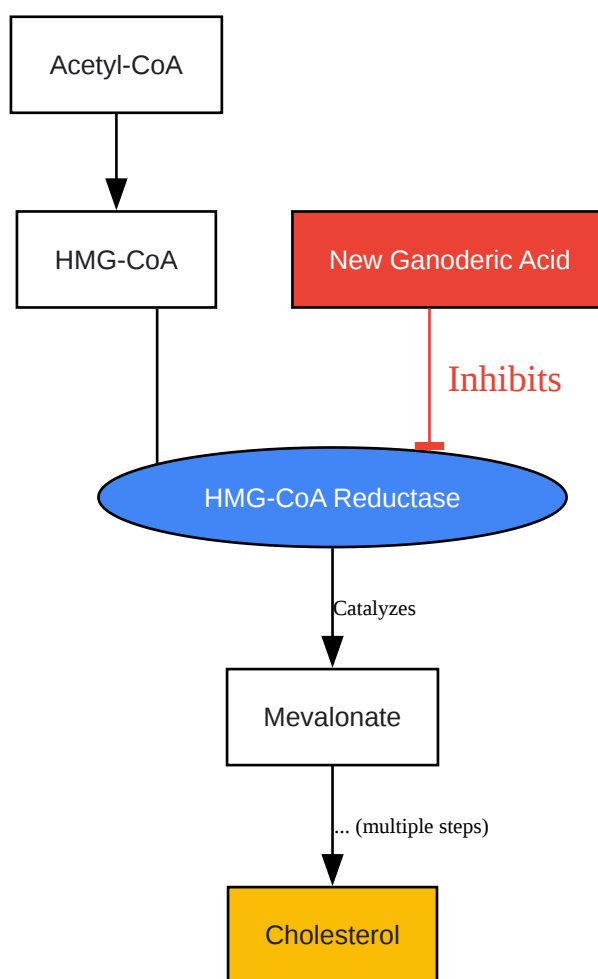
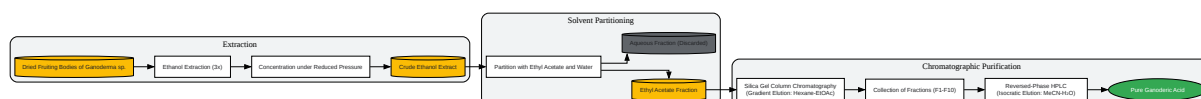
Technique	Data
IR (KBr, cm^{-1})	3450 (O-H), 2950 (C-H), 1740 (C=O, ester), 1705 (C=O, ketone), 1680 (C=O, acid), 1640 (C=C)
UV (MeOH, λ_{max} nm)	245, 254

Experimental Protocols

The successful isolation and characterization of a new ganoderic acid require meticulous experimental procedures. This section details the methodologies employed.

Extraction and Isolation Workflow

The general workflow for extracting and isolating new ganoderic acids from Ganoderma species is outlined below.



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